

3-Methoxybenzyl cyanide chemical structure and properties

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Compound of Interest

Compound Name: (3-Methoxyphenyl)acetonitrile

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An In-depth Technical Guide to 3-Methoxybenzyl Cyanide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-methoxybenzyl cyanide, a versatile chemical intermediate with significant applications in organic synthesis and pharmaceutical research. The document details its chemical structure, physicochemical properties, experimental protocols for its synthesis, and its role in the development of novel therapeutic agents.

Chemical Structure and Properties

3-Methoxybenzyl cyanide, also known as **(3-methoxyphenyl)acetonitrile**, is an organic compound characterized by a benzene ring substituted with a methoxy group and a cyanomethyl group at positions 1 and 3, respectively.^{[1][2]} Its molecular formula is C_9H_9NO .^[1] The presence of the methoxy group enhances the compound's solubility and reactivity, making it a valuable building block in the synthesis of complex molecules.^[1]

Visualization of Chemical Structure

Caption: Chemical structure of 3-Methoxybenzyl cyanide.

Physicochemical Properties

The following table summarizes the key physicochemical properties of 3-methoxybenzyl cyanide.

Property	Value	Reference(s)
IUPAC Name	2-(3-methoxyphenyl)acetonitrile	[3][4]
Synonyms	3-Methoxybenzyl cyanide, m-Anisonitrile	[2][5]
CAS Number	19924-43-7	[1][5]
Molecular Formula	C ₉ H ₉ NO	[1][2]
Molecular Weight	147.17 g/mol	[2][4][5]
Appearance	Colorless to pale yellow liquid	[1][2]
Melting Point	8 °C	[2][6]
Boiling Point	164-165 °C at 20 mmHg	[5][7]
Density	1.054 g/mL at 25 °C	[2][5][7]
Refractive Index	n _{20/D} 1.532 - 1.5402	[2][5][7]
Solubility	Insoluble in water; Soluble in chloroform, methanol	[2][6]
Flash Point	98 °C (208.4 °F) - closed cup	[7]

Experimental Protocols

Synthesis of 3-Methoxybenzyl Cyanide

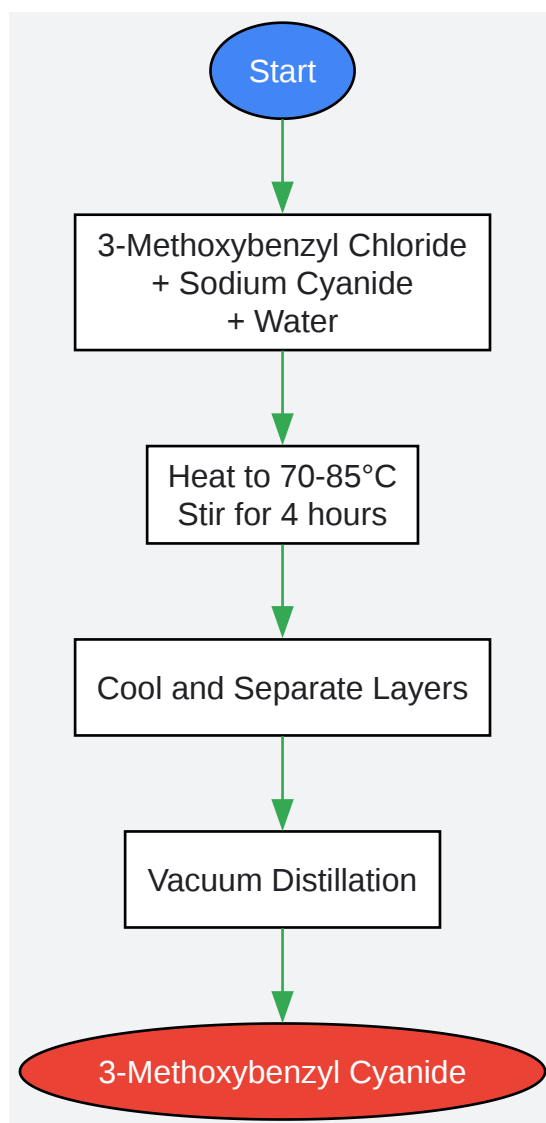
A prevalent method for the industrial synthesis of 3-methoxybenzyl cyanide is the nucleophilic substitution reaction between 3-methoxybenzyl chloride and sodium cyanide.[8]



Detailed Protocol:

- **Reaction Setup:** To a 500 ml four-necked flask equipped with a condenser and stirrer, add 51.5g (1.05 mol) of sodium cyanide and 110g of water.[9]
- **Addition of Reactant:** Heat the mixture to 70°C.[9] Slowly add 156.6g (1.0 mol) of m-methoxybenzyl chloride dropwise into the flask over a period of 2 hours.[9]
- **Reaction Conditions:** After the addition is complete, increase the temperature to a range of 75-85°C and maintain it for 4 hours with continuous stirring.[8][9]
- **Work-up and Isolation:** Cool the reaction mixture to approximately 50°C.[9] The layers are then separated. The organic layer contains the crude 3-methoxybenzyl cyanide.[9]
- **Purification:** The crude product can be further purified by vacuum distillation.[7] The typical yield for this process is around 92.5%.[9]

Visualization of Synthesis Workflow



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Caption: Workflow for the synthesis of 3-methoxybenzyl cyanide.

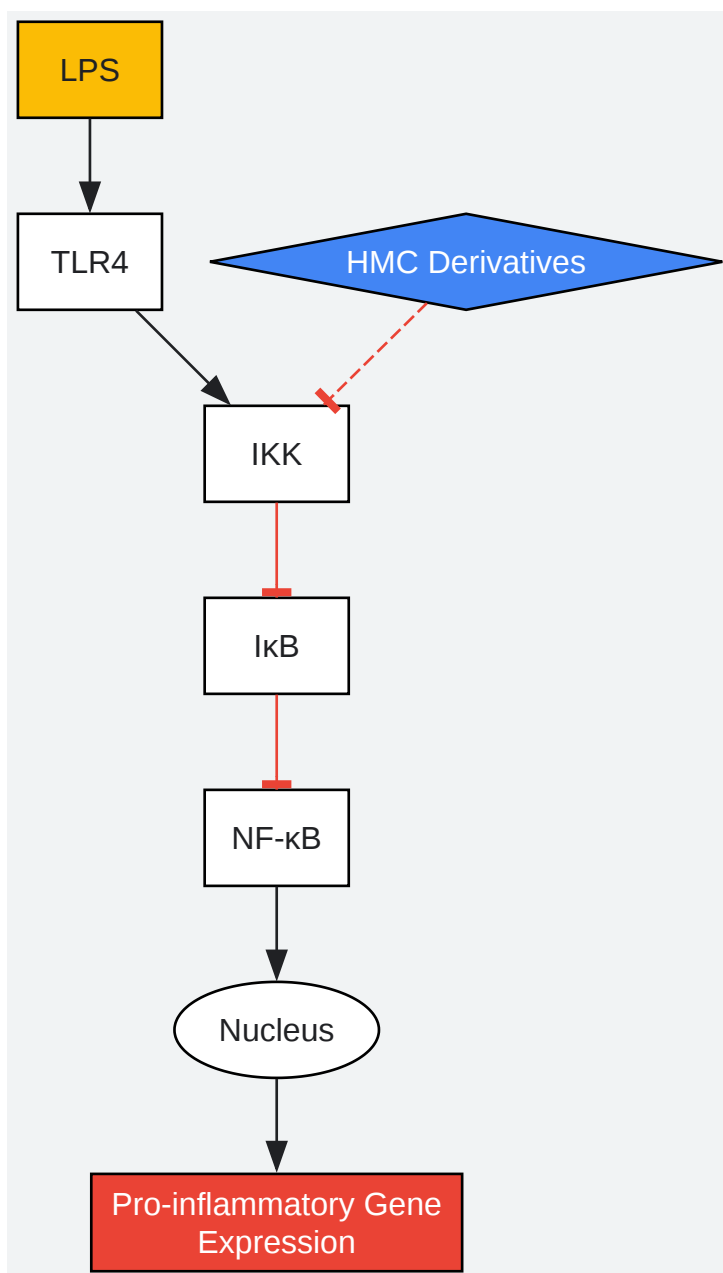
Applications in Research and Drug Development

3-Methoxybenzyl cyanide is a crucial intermediate in the synthesis of various pharmaceuticals, particularly those targeting neurological disorders.^[1] Its versatile reactivity allows for its use in diverse chemical reactions like nucleophilic substitutions and coupling reactions to create novel compounds.^[1] It is also used in the synthesis of new immunogens and as an antispasmodic agent.^[2] Beyond pharmaceuticals, it finds application in the flavor and fragrance industry and in materials science for developing advanced polymers and nanomaterials.^[1]

A related compound, 3-hydroxy-4-methoxybenzyl cyanide, serves as a scaffold for developing new therapeutic agents with potential anti-inflammatory and anticancer properties.[10]

Derivatives of this compound are hypothesized to modulate the NF- κ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which is critical in regulating pro-inflammatory gene expression.[10]

Proposed Signaling Pathway Inhibition by Derivatives



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Caption: Proposed inhibition of the NF- κ B pathway by HMC derivatives.[10]

Safety and Handling

3-Methoxybenzyl cyanide is classified as toxic if swallowed or in contact with skin, and fatal if inhaled. It is also harmful to aquatic life. Therefore, stringent safety precautions are necessary during its handling and storage.

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[11] In case of insufficient ventilation, wear respiratory protection.
- Handling: Use only in a well-ventilated area or under a chemical fume hood.[12] Avoid breathing mists or vapors. Wash skin thoroughly after handling.
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[11][13] Store locked up. Recommended storage temperature is between 0-8 °C.[1]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[13]

This guide serves as a foundational resource for professionals engaged in chemical research and drug development, providing essential information on 3-methoxybenzyl cyanide to facilitate its safe and effective use in laboratory and industrial settings.

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